An In-depth Technical Guide to Methyl 2-hydroxy-6-methoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 2-hydroxy-6-methoxybenzoate*
CAS No.:	*22833-69-8*
Cat. No.:	*B1297562*

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This technical guide provides a comprehensive overview of **Methyl 2-hydroxy-6-methoxybenzoate**, catering to researchers, scientists, and professionals in the field of drug development. The document details its chemical synonyms, physicochemical properties, a detailed synthesis protocol, and a summary of its known biological activities.

Chemical Synonyms and Identifiers

Methyl 2-hydroxy-6-methoxybenzoate is known by several alternative names in scientific literature and chemical databases. A consolidated list of these synonyms is provided below for easy reference.

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Synonym	Reference
methyl 6-methoxysalicylate	[1]
Benzoic acid, 2-hydroxy-6-methoxy-, methyl ester	[1]
2-Hydroxy-6-methoxy benzoic acid methyl ester	[1]
Methyl 6-hydroxy-o-anisate	[1]
CAS Number	22833-69-8

Physicochemical and Spectroscopic Data

The following tables summarize the key physicochemical and spectroscopic data for **Methyl 2-hydroxy-6-methoxybenzoate**, which are crucial for its identification and characterization.

Table 2.1: Physicochemical Properties

Property	Value	Source
Molecular Formula	$C_9H_{10}O_4$	[1]
Molecular Weight	182.17 g/mol	[1]

Table 2.2: Mass Spectrometry Data

The mass spectrum of **Methyl 2-hydroxy-6-methoxybenzoate** shows a molecular ion peak at m/z 182. The fragmentation pattern is characterized by an initial loss of methanol (M-32), followed by the loss of a carbonyl group (M-32-28).[2]

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m/z	Relative Intensity (%)	Assignment
182	40	$[M]^+$
150	100 (Base Peak)	$[M-CH_3OH]^+$
136	7	
122	48	$[M-CH_3OH-CO]^+$
107	77	
93	5	
79	11	
65	12	
63	9	
51	15	

Table 2.3: ^1H NMR Spectral Data

While a complete, detailed ^1H NMR spectrum is not readily available in the searched literature, the chemical shift for the methyl ester protons has been reported.

Proton Assignment	Chemical Shift (ppm)	Multiplicity	Reference
$-COOCH_3$	3.81	Singlet	[3]

Experimental Protocols: Synthesis of **Methyl 2-hydroxy-6-methoxybenzoate**

A detailed experimental protocol for the synthesis of **Methyl 2-hydroxy-6-methoxybenzoate** via mono-demethylation of methyl 2,6-dimethoxybenzoate has been described.[1][4]

Objective: To synthesize **Methyl 2-hydroxy-6-methoxybenzoate** from Methyl 2,6-dimethoxybenzoate.

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Materials:

- Methyl 2,6-dimethoxybenzoate
- Dichloromethane (CH_2Cl_2)
- Boron trichloride (BCl_3) in hexane (1M solution)
- Ice water

Procedure:

- A solution of methyl 2,6-dimethoxybenzoate (3.0 g, 15.29 mmol) in dichloromethane (90 cm^3) is prepared in a suitable reaction vessel.[1]
- The solution is stirred and cooled to 0 °C in an ice bath.[1]
- Boron trichloride in hexane (1M, 45 cm^3, 45.87 mmol) is added to the stirred solution at 0 °C. [1]
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and is stirred for 18 hours.[1]
- The reaction mixture is then poured into ice water (50 cm^3), which results in the formation of a precipitate.[1]
- The organic layer is separated, and the aqueous phase is extracted with dichloromethane (3 x 30 cm^3).[1]
- The combined organic layers are dried over a suitable drying agent (e.g., $MgSO_4$) and concentrated to yield the product.[1]

Yield: This procedure has been reported to yield **Methyl 2-hydroxy-6-methoxybenzoate** in 81% yield.[4]

Biological Activity and Applications in Drug Development

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The direct biological activities of **Methyl 2-hydroxy-6-methoxybenzoate** appear to be limited based on available research.

- Antimicrobial Activity: In a study screening for antibacterial and antifungal properties, **Methyl 2-hydroxy-6-methoxybenzoate** was found to be inactive against the tested bacterial and fungal species.[5][6]

- Toxicity: A study investigating the toxicity of constituents from Securidaca longepedunculata in zebrafish (Danio rerio) larvae reported that **Methyl 2-hydroxy-6-methoxybenzoate** induced a diverse array of abnormal phenotypes with a Maximum Tolerated Concentration (MTC) of 25 µM.[7] At higher concentrations (37.5 µM and 50 µM), more severe effects such as loss of posture, hyperpigmentation, reduced touch response, reduced swim bladder, and pericardial edema were observed.[7]

- Role in Synthesis for Drug Discovery: While direct therapeutic applications have not been identified, **Methyl 2-hydroxy-6-methoxybenzoate** serves as a precursor or starting material in the synthesis of more complex molecules with potential therapeutic applications. For instance, it has been used in the synthesis of benzo-fused heterocyclic derivatives that are agonists of GPR120, a target for the treatment of Type II diabetes mellitus.[8] It has also been utilized in synthetic routes for 3-aryl-3-benzyloxyisoindolinone anticancer agents.[1]

Signaling Pathways and Experimental Workflows

Currently, there is no specific information available in the public domain that details the interaction of **Methyl 2-hydroxy-6-methoxybenzoate** with any particular signaling pathways or established experimental workflows for its biological characterization beyond basic screening. Therefore, a graphical representation of such a pathway or workflow cannot be provided at this time. Research into its potential mechanisms of action and cellular targets is required to elucidate any involvement in biological signaling.

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